

Application Notes and Protocols for Dichlorofluoroethane in Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1-Dichloro-1-fluoroethane

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Introduction

Dichlorofluoroethane, specifically **1,1-dichloro-1-fluoroethane** (HCFC-141b), is a hydrochlorofluorocarbon that has historically been used as a refrigerant, blowing agent, and cleaning solvent.^{[1][2][3]} While its primary applications are not in organic synthesis, its properties as a solvent merit consideration for niche applications. This document provides a comprehensive overview of the physicochemical properties of **1,1-dichloro-1-fluoroethane**, its safety and handling protocols, and explores its potential, though not widely documented, use as a solvent in organic reactions.

Physicochemical Properties of 1,1-Dichloro-1-fluoroethane

A summary of the key physical and chemical properties of **1,1-dichloro-1-fluoroethane** is presented in the table below. Its low boiling point and volatility are critical considerations for its use in a laboratory setting.

Property	Value	Reference
Molecular Formula	C ₂ H ₃ Cl ₂ F	[1]
Molecular Weight	116.95 g/mol	[4]
Appearance	Colorless liquid	[4]
Odor	Weak, ethereal	[4]
Boiling Point	32 °C	[4]
Melting Point	-103.5 °C	[4]
Density	1.25 g/cm ³ (at 10 °C)	[4]
Vapor Pressure	600 mmHg (at 25 °C)	[4]
Solubility in Water	420 mg/L (at 25 °C)	[4]
LogP (Kow)	2.3	[4]

Primary Applications and Limitations in Organic Synthesis

The predominant industrial applications of **1,1-dichloro-1-fluoroethane** have been as a blowing agent for polyurethane and polyisocyanurate insulating foams and as a solvent for cleaning and degreasing in the electronics and metal industries.[5] Its use as a reaction solvent in organic synthesis is not well-documented in scientific literature. Several factors may contribute to its limited application in this field:

- **Low Boiling Point:** The very low boiling point of 32 °C makes it challenging to use in reactions requiring elevated temperatures and necessitates specialized equipment to prevent solvent loss and ensure controlled reaction conditions.
- **Environmental Regulations:** As an ozone-depleting substance, the production and use of **1,1-dichloro-1-fluoroethane** have been phased out under the Montreal Protocol.[1][3]
- **Reactivity:** It may be incompatible with strong oxidizing and reducing agents, as well as certain amines, nitrides, azo/diazo compounds, alkali metals, and epoxides.[6]

Despite these limitations, its unique polarity and volatility could theoretically be advantageous in specific, low-temperature reactions where easy removal of the solvent is desired.

Safety and Handling

Due to its volatile nature and potential health effects, strict safety protocols must be followed when handling **1,1-dichloro-1-fluoroethane**.

Hazard	Description	Precautionary Measures
Inhalation	High concentrations can act as a central nervous system depressant, leading to dizziness, drowsiness, and in extreme cases, suffocation due to oxygen displacement.	Work in a well-ventilated fume hood. Use a self-contained breathing apparatus for large quantities or in confined spaces.
Skin/Eye Contact	Can cause mild irritation. Rapid evaporation can cause frostbite.	Wear chemical-resistant gloves and safety goggles.
Flammability	Non-flammable under normal conditions.	Store away from heat and incompatible materials.
Environmental	Contributes to ozone depletion and has global warming potential.	Prevent release into the atmosphere. Dispose of according to environmental regulations.

Generalized Experimental Protocol for a Low-Temperature Reaction

The following is a generalized protocol for conducting a hypothetical reaction using a low-boiling-point solvent such as **1,1-dichloro-1-fluoroethane**. This protocol is illustrative and should be adapted based on the specific requirements of the reaction.

Reaction: General Electrophilic Addition to an Alkene (Hypothetical)

Materials:

- Alkene (1.0 eq)
- Electrophile (1.1 eq)
- **1,1-Dichloro-1-fluoroethane** (anhydrous)
- Inert gas (Argon or Nitrogen)
- Quenching solution (e.g., saturated sodium bicarbonate)
- Drying agent (e.g., anhydrous magnesium sulfate)

Equipment:

- Three-neck round-bottom flask
- Low-temperature thermometer
- Septa
- Cannula or syringe for transfers
- Cooling bath (e.g., dry ice/acetone)
- Magnetic stirrer

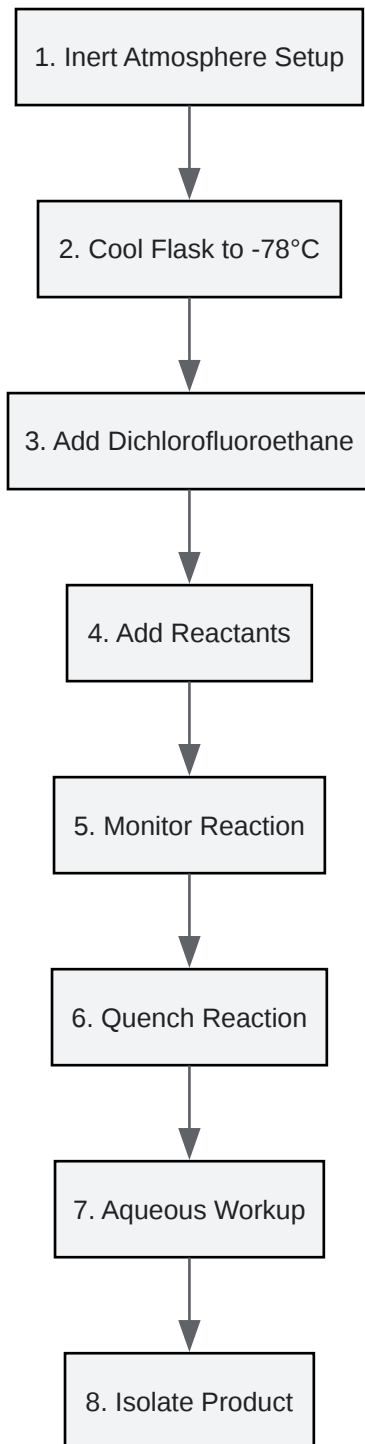
Procedure:

- Setup: Assemble the glassware under an inert atmosphere. The reaction flask should be equipped with a magnetic stir bar, a low-temperature thermometer, and a septum.
- Solvent Addition: Cool the reaction flask to -78 °C using a dry ice/acetone bath. Transfer the required volume of pre-cooled **1,1-dichloro-1-fluoroethane** to the flask via cannula.
- Reactant Addition: Dissolve the alkene in a minimal amount of cold **1,1-dichloro-1-fluoroethane** and add it to the reaction flask.

- **Reaction Initiation:** Add the electrophile dropwise to the stirred solution, maintaining the internal temperature below -70 °C.
- **Monitoring:** Monitor the reaction progress by thin-layer chromatography (TLC) or another suitable analytical technique.
- **Quenching:** Once the reaction is complete, slowly add the quenching solution to the cold reaction mixture.
- **Workup:** Allow the mixture to warm to room temperature. Transfer the contents to a separatory funnel and perform an aqueous workup.
- **Isolation:** Dry the organic layer over an anhydrous drying agent, filter, and carefully concentrate the solvent under reduced pressure at a low temperature to obtain the crude product.
- **Purification:** Purify the crude product by an appropriate method (e.g., column chromatography, distillation).

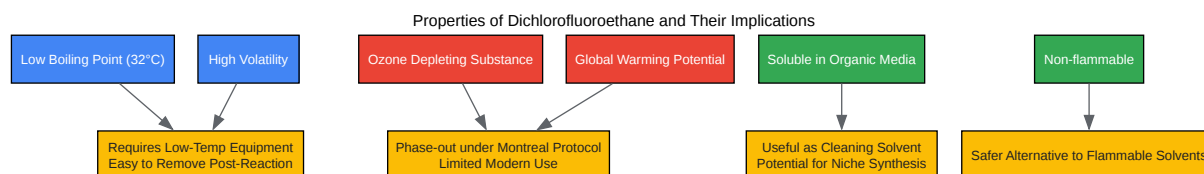
Visualizing Workflows and Relationships

General Experimental Workflow with a Volatile Solvent



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Caption: A generalized workflow for conducting an organic reaction using a low-boiling-point solvent.



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Caption: Relationship between the properties of dichlorofluoroethane and its applications and handling.

Conclusion

1,1-Dichloro-1-fluoroethane possesses solvent properties that could theoretically be applied in specific organic synthesis scenarios, particularly those requiring low temperatures and easy solvent removal. However, its practical use in this context is largely undocumented, and its significant environmental impact and low boiling point present considerable challenges. Its primary role remains in industrial applications outside of the synthesis laboratory. Researchers considering its use must implement stringent safety and environmental controls.

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